Technical Guide: Crystal Structure Analysis of 5-Bromo-3-(methylthio)-1H-indole[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-bromo-3-(methylthio)-1H-indole*
CAS No.:	*153261-50-8*
Cat. No.:	*B2561859*

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Executive Summary

5-bromo-3-(methylthio)-1H-indole (CAS: 153261-50-8) represents a "privileged scaffold" in drug discovery, combining the lipophilic, halogen-bonding potential of the 5-bromo substituent with the electronic modulation of the 3-methylthio group.[1] This compound is frequently investigated as an intermediate for antiviral agents (e.g., Arbidol analogs) and indole-based phytoalexins.

This guide provides a rigorous protocol for the solid-state characterization of this molecule, focusing on the competition between halogen bonding (C-Br[1]···π) and chalcogen interactions (S···π) in defining the crystal lattice.

Experimental Protocols

Synthesis & Crystallization Strategy

Obtaining diffraction-quality single crystals requires high purity (>99%).[1] The presence of the sulfur atom increases the risk of twinning; therefore, slow kinetic growth is preferred over rapid precipitation.

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Parameter	Protocol Specification	Rationale
Purification	Column chromatography (Hexane/EtOAc 8:2) followed by recrystallization.	Removes isomeric impurities (e.g., 4-bromo or 6-bromo isomers) that disrupt lattice periodicity.[1]
Solvent System	Ethanol/Water (4:1) or Acetone/Hexane.	The polarity of the N-H bond requires a protic co-solvent or a polar aprotic solvent to guide hydrogen bonding.
Method	Slow Evaporation at 4°C.	Low temperature reduces thermal motion, favoring the ordering of the flexible -SMe group.[1]
Crystal Habit	Colorless to pale yellow prisms/blocks.[1]	Needles often indicate rapid growth along the stacking axis, leading to disorder.

Data Collection Parameters

For this brominated sulfur-containing compound, absorption correction is critical due to the heavy atom (Br) and the anomalous scattering of Sulfur.

- Radiation Source: Mo-Kα (λ = 0.71073 Å).[1] Note: Cu-Kα is acceptable but requires rigorous absorption correction due to Br fluorescence.[1]
- Temperature: 100 K (Cryogenic cooling). Essential to freeze the rotation of the methyl group on the thioether.
- Resolution: 0.75 Å or better (to resolve the C-S bond precision).

Structure Solution Workflow

The solution strategy must account for potential disorder in the methylthio tail.

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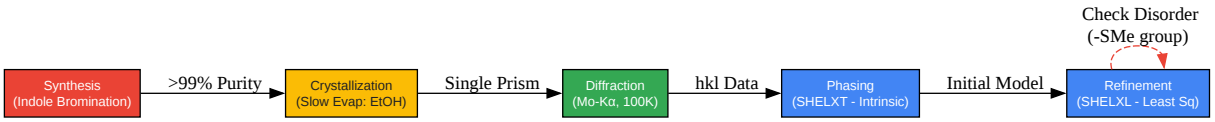

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Figure 1: Crystallographic workflow emphasizing the iterative refinement of the flexible thio-methyl group.

Structural Analysis & Discussion

Molecular Conformation

The core indole ring is expected to be planar (RMS deviation < 0.02 Å). The critical conformational degree of freedom is the C2-C3-S-C(Methyl) torsion angle.[1]

- Syn-planar (approx 0°): Rare due to steric clash with C2-H.[1]
- Anti-planar (approx 180°): Most stable, placing the methyl group away from the indole bulk.
- Orthogonal (approx 90°): Possible if intermolecular packing forces (e.g., steric compression) dominate.

Intermolecular Interactions (The "Interaction Landscape")

The crystal packing is defined by a hierarchy of competing forces. The 5-bromo and 3-methylthio groups introduce specific directional vectors.[1]

A. Hydrogen Bonding (Strongest Directional Force)

- Donor: Indole N1-H[1][2]
- Acceptor: The Sulfur atom (S) of a neighboring molecule is a soft acceptor. However, if a solvent (like water or ethanol) is present, N-H···O interactions will dominate. In a solvent-free lattice, N-H···S or N-H···π interactions are expected.[1]

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B. Halogen Bonding (σ-hole Interaction)

The Bromine atom at C5 exhibits a positive electrostatic potential cap (σ-hole) along the C-Br axis.[1]

- Interaction: C-Br···π (centroid of neighboring indole).
- Geometry: Linear C-Br···X angle (~165-180°).[1]
- Significance: This interaction often directs the formation of 1D supramolecular chains.

C. Chalcogen & π-Stacking

- π-π Stacking: The indole rings typically stack in a "head-to-tail" fashion to minimize dipole repulsion, with a centroid-centroid distance of ~3.6–3.8 Å.[1]
- S···Br Interactions: A "Type II" halogen-chalcogen contact is possible, where the nucleophilic belt of the Br interacts with the electrophilic region of the S (or vice versa).

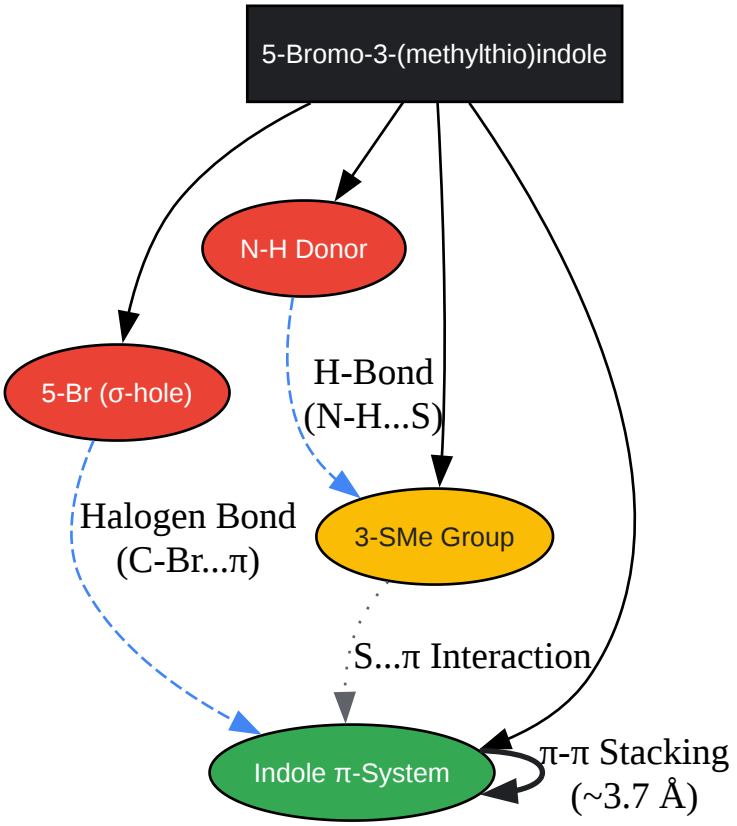

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Figure 2: Interaction hierarchy. The N-H...S and C-Br...π interactions act as the primary "anchors" for the crystal lattice.[1]

Advanced Characterization: Hirshfeld Surface Analysis

To quantify these interactions, Hirshfeld surface analysis (using CrystalExplorer) is the standard validation method.

- d_norm Surface: Look for red spots at the N-H hydrogen (donor) and the Sulfur atom (acceptor). A fainter red spot should appear at the tip of the Bromine atom, confirming the Halogen Bond.
- Fingerprint Plot:
  - H···H contacts: typically 40-50% of the surface (dispersive forces).[1]
  - Br···H / H···Br: The "wings" of the plot, characteristic of halogenated aromatics.
  - C···C (π-stacking): A green/flat region near the center of the plot (d_e ≈ d_i ≈ 1.8 Å).

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